

# An In-depth Technical Guide to Salicylaldehyde: CAS Number, Safety, and Applications

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Salicylaldehyde

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For Researchers, Scientists, and Drug Development Professionals

**Salicylaldehyde**, a key aromatic aldehyde, is a cornerstone in various scientific fields due to its versatile chemical nature. This guide offers a comprehensive overview of its core properties, safety protocols, and significant applications in research and development, providing essential knowledge for professionals in the chemical and pharmaceutical industries.

## Section 1: Core Chemical Identity

**Salicylaldehyde**, systematically named 2-hydroxybenzaldehyde, is an organic compound with the chemical formula  $C_7H_6O_2$ .<sup>[1][2]</sup> Its Chemical Abstracts Service (CAS) Registry Number is 90-02-8.<sup>[2][3][4]</sup> This unique identifier is crucial for unequivocally identifying the substance in research, manufacturing, and regulatory contexts.

### Molecular Structure and Properties:

The structure of **salicylaldehyde** features a hydroxyl group positioned ortho to an aldehyde group on a benzene ring.<sup>[5]</sup> This arrangement is responsible for its distinct chemical reactivity and physical properties. It typically appears as a colorless to pale yellow oily liquid with a characteristic bitter almond-like odor.<sup>[1][4][6]</sup>

Property	Value	Source(s)
CAS Number	90-02-8	[3][7]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> O <sub>2</sub>	[1][7]
Molecular Weight	122.12 g/mol	[1][7]
Appearance	Clear colorless to pale yellow oil/liquid	[4][7]
Melting Point	1-2 °C	[1][4]
Boiling Point	197 °C	[1]
Density	1.146 g/mL at 25 °C	[1][4]
Solubility	Slightly soluble in water; soluble in alcohol, benzene, and ether	[1][6]

## Section 2: Comprehensive Safety Profile (Based on Safety Data Sheet - SDS)

A thorough understanding of the hazards associated with **salicylaldehyde** is paramount for safe handling in a laboratory or industrial setting. The following information is synthesized from various Safety Data Sheets (SDS).

Hazard Identification:

**Salicylaldehyde** is classified as a hazardous substance.[8] Key hazard statements include:

- H302: Harmful if swallowed.[9][10]
- H312: Harmful in contact with skin.[8]
- H315: Causes skin irritation.[8][9][10]
- H319: Causes serious eye irritation.[8][9][10]

- H341: Suspected of causing genetic defects.[8][9][10]
- H411: Toxic to aquatic life with long lasting effects.[9][10]

It is also a combustible liquid.[1][11]

Precautionary Measures and Personal Protective Equipment (PPE):

Strict adherence to safety protocols is necessary to minimize risks.

- Handling: Avoid contact with skin and eyes.[12] Wash hands thoroughly after handling.[8][12] Do not eat, drink, or smoke when using this product.[8][12] Use only in a well-ventilated area.[12] Keep away from sources of ignition.[9]
- Storage: Store in a cool, dry, and well-ventilated place.[8][11] Keep the container tightly closed.[9] It is sensitive to air and light.[1]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[9]
  - Skin Protection: Wear protective gloves (e.g., butyl rubber, Viton).[8] A chemical-resistant suit may be required where close contact is likely.[8]
  - Respiratory Protection: If exposure limits are exceeded, a self-contained breathing apparatus may be necessary.[8]

First Aid Measures:

In case of exposure, the following first-aid measures should be taken:

- After Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[9]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[9]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[9]

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[9]

#### Accidental Release Measures:

In the event of a spill, use personal protective equipment.[9] Absorb the spill with inert material (e.g., sand, diatomaceous earth) and place it in a suitable container for disposal.[8] Prevent the product from entering drains.[9]

## Section 3: Synthesis and Reactivity

#### Synthesis:

The primary industrial synthesis of **salicylaldehyde** involves the Reimer-Tiemann reaction, where phenol reacts with chloroform in the presence of a strong base.[1][6]

Figure 1: Simplified schematic of the Reimer-Tiemann reaction for **salicylaldehyde** synthesis.

#### Key Reactions:

**Salicylaldehyde**'s bifunctionality allows it to participate in a wide range of chemical transformations, making it a valuable precursor in organic synthesis.

- Dakin Reaction: Oxidation with hydrogen peroxide yields catechol (1,2-dihydroxybenzene). [2][13]
- Perkin Synthesis: Condensation with acetic anhydride is a key step in the synthesis of coumarin.[2]
- Schiff Base Formation: It readily condenses with primary amines to form Schiff bases, which are important ligands in coordination chemistry.[2][13] The reaction with ethylenediamine, for example, produces the salen ligand.[2][14]

Figure 2: General representation of Schiff base formation from **salicylaldehyde**.

## Section 4: Applications in Research and Drug Development

The unique chemical properties of **salicylaldehyde** and its derivatives have led to their widespread use in various research and industrial applications.

Pharmaceutical and Medicinal Chemistry:

**Salicylaldehyde** is a crucial intermediate in the synthesis of numerous active pharmaceutical ingredients (APIs).[5][15]

- It is a building block for compounds with anti-inflammatory, analgesic, and antimicrobial properties.[14][16]
- Derivatives of **salicylaldehyde** are being explored for their potential in developing anticancer and antioxidant drugs.[14][16]
- Recent research has highlighted the use of **salicylaldehyde**-containing molecules as covalent drugs that target lysine residues in proteins.[17]

Coordination Chemistry and Catalysis:

The ability of **salicylaldehyde**-derived Schiff bases to form stable complexes with a wide range of metal ions is a cornerstone of coordination chemistry.[18]

- These metal complexes are investigated for their catalytic activity in various organic transformations.[13]
- They also find applications as fluorescent probes for the detection of metal ions.[16]

Other Industrial Applications:

- **Fragrance and Flavor:** **Salicylaldehyde** is used in the formulation of perfumes and as a flavoring agent.[4][6][7]
- **Dyes and Pigments:** It serves as a precursor in the synthesis of various dyes and pigments.[5]
- **Agrochemicals:** It is an intermediate in the production of certain fungicides and herbicides.[16]

- Electroplating: It is used as a brightener in nickel plating processes.[16]

## Section 5: Experimental Protocols

Protocol: Synthesis of a **Salicylaldehyde** Schiff Base (Salen Ligand)

This protocol outlines the general steps for the synthesis of the salen ligand, a common chelating agent derived from **salicylaldehyde**.

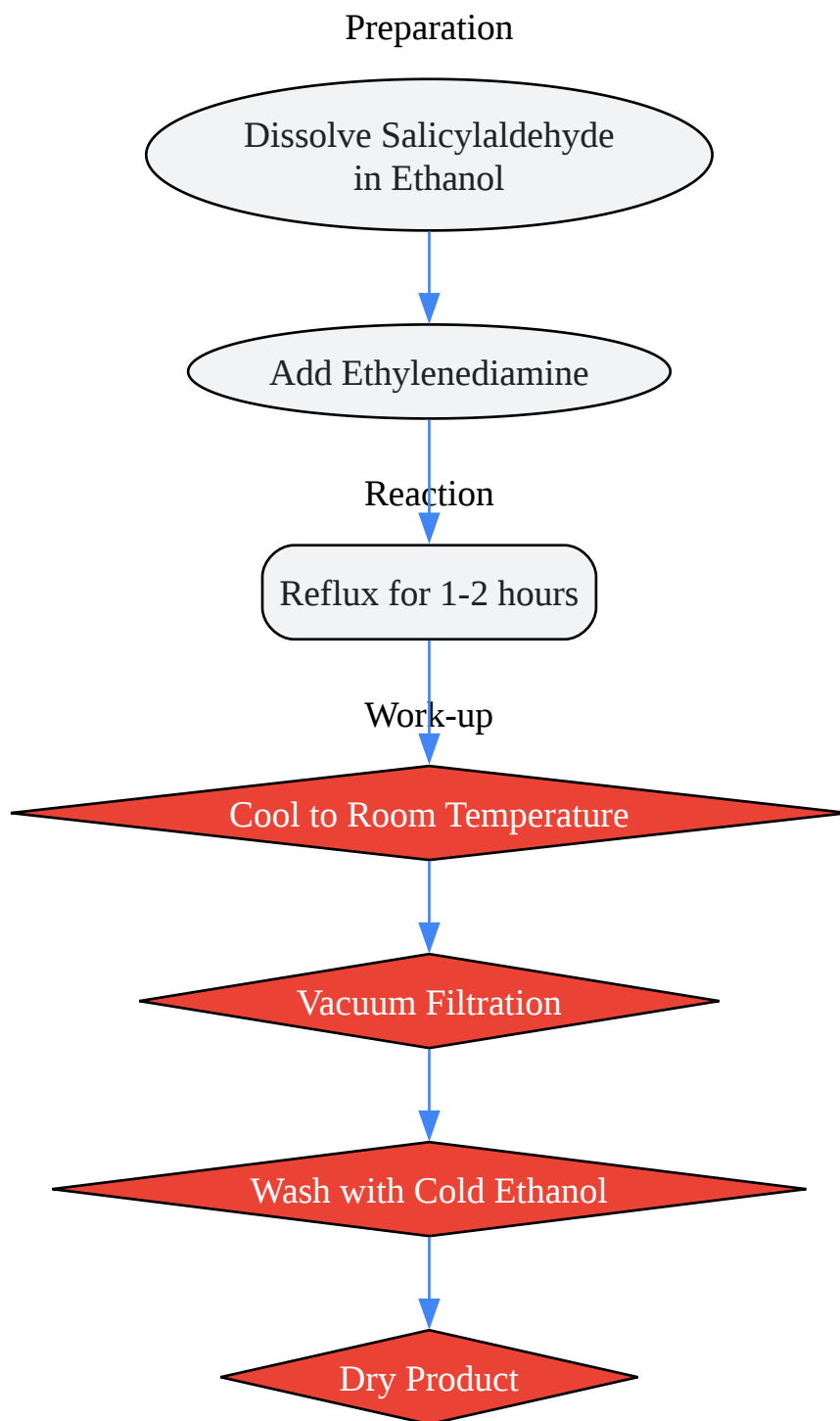
Materials:

- **Salicylaldehyde**
- Ethylenediamine
- Ethanol
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle

Procedure:

- Dissolve **salicylaldehyde** (2 equivalents) in ethanol in a round-bottom flask.
- Slowly add ethylenediamine (1 equivalent) to the solution while stirring.
- Attach a reflux condenser and heat the mixture to reflux for 1-2 hours.
- Allow the reaction mixture to cool to room temperature.
- The product, salen, will precipitate out of the solution.
- Collect the solid product by vacuum filtration.

- Wash the product with cold ethanol to remove any unreacted starting materials.
- Dry the product in a vacuum oven.



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Figure 3: Workflow for the synthesis of the Salen ligand.

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